

Technical Support Center: Titanium Carbide (TiC) Powders

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Compound of Interest

Compound Name: Titanium(IV) carbide

Cat. No.: B13393186

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of titanium carbide (TiC) powders to prevent oxidation.

Frequently Asked Questions (FAQs)

Q1: What is Titanium Carbide (TiC) powder and why is its oxidation a concern?

Titanium carbide is an extremely hard, refractory ceramic material, typically appearing as a black powder.^[1] Oxidation of TiC is a significant concern because it leads to the formation of titanium oxides (such as TiO₂, rutile, or anatase) on the surface of the powder particles.^{[2][3]} This chemical alteration can degrade the material's desired properties, such as hardness, wear resistance, and thermal stability, negatively impacting its performance in high-tech applications like composite materials, cutting tools, and wear-resistant coatings.^{[1][4]}

Q2: How can I visually identify if my TiC powder has oxidized?

The most straightforward indicator of oxidation is a change in color. Pure, unoxidized TiC powder is typically black or dark grey.^[1] Upon oxidation, the powder's color may lighten to grey or, in cases of significant oxidation, take on a whitish hue due to the formation of white titanium dioxide (TiO₂) on the particle surfaces.

Q3: What are the primary environmental factors that cause TiC powder to oxidize during storage?

The primary factors that induce oxidation in TiC powders are:

- Oxygen: Direct exposure to oxygen in the ambient air is the main driver of oxidation.[5]
- Elevated Temperature: Higher temperatures significantly accelerate the rate of the oxidation reaction.[2][5] While TiC is stable in air at room temperature, its oxidation can begin at temperatures as low as 300°C.[6]
- Humidity: Moisture in the air can act as a catalyst, speeding up the oxidation process.[5]

Q4: What are the ideal storage conditions to prevent the oxidation of TiC powders?

To minimize oxidation, TiC powders should be stored in a cool, dry, and well-ventilated area.[3][7][8][9] It is critical to keep the powder in a tightly sealed, properly labeled container to limit exposure to atmospheric oxygen and humidity.[7][10]

Q5: How does particle size influence the susceptibility of TiC powder to oxidation?

Particle size plays a crucial role in the reactivity of TiC powders. Nanopowders, due to their higher specific surface area compared to micropowders, are more reactive and can begin to oxidize at significantly lower temperatures.[6]

Q6: Is it necessary to store TiC powder under an inert gas?

For short-term storage, a tightly sealed container in a desiccator may be sufficient. However, for long-term storage or for applications requiring the highest purity, storing the powder under an inert gas atmosphere (such as argon or nitrogen) is the recommended best practice.[10][11] This method, known as inerting, displaces oxygen and effectively prevents oxidation.[5][11]

Q7: What is passivation and can it be used for TiC powders?

Passivation is a process where a material's surface is treated to create a thin, non-reactive layer that protects the bulk material from corrosion or oxidation.[12] For titanium and its alloys, this naturally occurs upon air exposure, forming a protective titanium oxide layer.[12] A similar principle can be applied to powders through controlled in-situ passivation, which creates a stable, thin oxide shell on the particles to prevent further, uncontrolled oxidation during handling and storage.[10]

Troubleshooting Guide

This section addresses specific issues that may arise from improper storage of TiC powders.

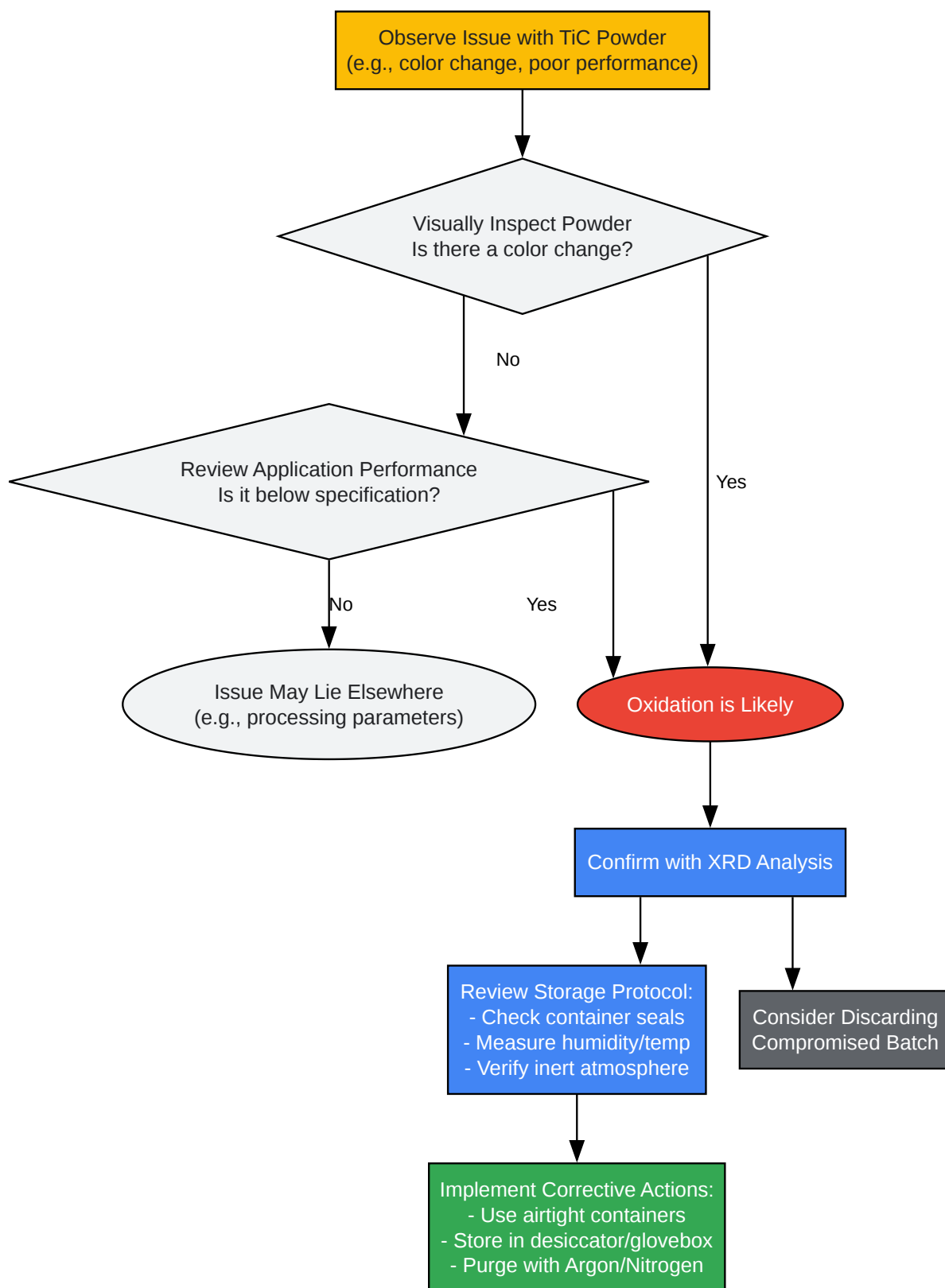
Issue 1: The TiC powder in my container has changed color from black to light grey.

- Probable Cause: This indicates that the powder has undergone oxidation. The seal on your container is likely compromised, allowing prolonged exposure to air and humidity.
- Recommended Action:
 - Quantify the extent of oxidation using analytical techniques like X-ray Diffraction (XRD) to identify oxide phases.
 - If oxidation is confirmed, the powder may no longer be suitable for applications sensitive to purity.
 - Review your storage protocol. Transfer any remaining unoxidized powder to a new, airtight container, and consider implementing inert gas storage.

Issue 2: My final product (e.g., a cermet or composite) shows reduced hardness and poor performance.

- Probable Cause: If TiC powder is a key component, its oxidation prior to processing could be the root cause. Titanium oxides do not possess the same extreme hardness as titanium carbide, thus degrading the mechanical properties of the final product.
- Recommended Action:
 - Perform a control experiment using a fresh, unopened batch of TiC powder to confirm if the powder quality is the issue.
 - If the new batch yields expected results, your stored powder is compromised.
 - Discard the oxidized powder and implement stricter, climate-controlled, and inert storage conditions for all TiC stock.

Logical Troubleshooting Workflow



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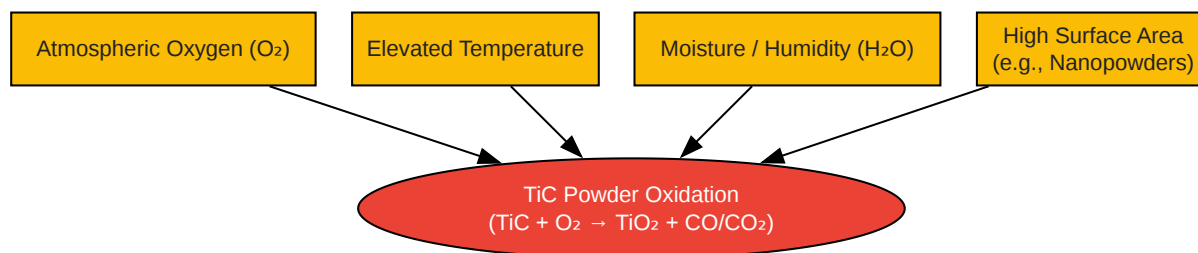
Caption: Troubleshooting workflow for identifying and addressing TiC powder oxidation.

Data Summary and Storage Parameters

The following table summarizes the key environmental parameters influencing TiC powder oxidation and the recommended storage conditions.

Parameter	Recommended Condition	Rationale	Source(s)
Storage Temperature	10–20 °C	Slows the kinetics of the oxidation chemical reaction.	[5]
Relative Humidity	< 30%	Minimizes ambient moisture, which can accelerate oxidation.	[5]
Atmosphere	Inert Gas (Argon, Nitrogen)	Displaces oxygen, a primary reactant for oxidation.	[5][10][11]
Oxygen (O ₂) Level	As low as achievable	Directly prevents the formation of titanium oxides.	[13][14]
Container Type	Tightly sealed, airtight	Prevents ingress of atmospheric oxygen and moisture.	[7][10]
Oxidation Onset (Air)	Starts ~300°C (nanopowders)	Nanoparticles have a high surface-area-to-volume ratio, increasing reactivity.	[6]
Oxidation Onset (Air)	Starts ~450°C (micropowders)	Bulkier particles are less reactive than nanoparticles.	[2]

Factors Influencing TiC Powder Oxidation



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Caption: Key environmental and material factors that promote TiC powder oxidation.

Experimental Protocols

Protocol 1: Evaluation of Storage Conditions

This protocol outlines a method to compare different storage conditions and their effectiveness in preventing TiC powder oxidation.

Objective: To determine the optimal storage condition for TiC powder by evaluating its stability over time.

Materials:

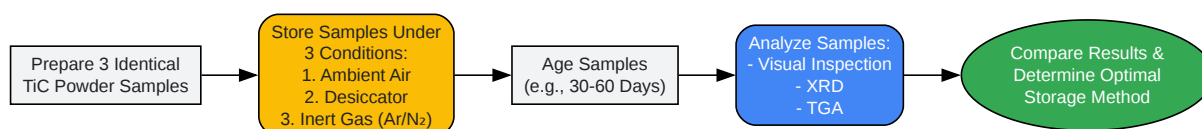
- TiC powder (new, unopened batch)
- Three identical, airtight storage containers
- Desiccator with fresh desiccant (e.g., silica gel)
- Inert gas glovebox with Argon or Nitrogen supply
- Analytical equipment: XRD, Thermogravimetric Analyzer (TGA)

Methodology:

- Sample Preparation: Inside a controlled environment (if possible), divide the new TiC powder into three equal samples. Place each sample into one of the airtight containers.

- Storage Setup:
 - Container A (Ambient): Tightly seal the container and store it on a lab bench under ambient conditions.
 - Container B (Desiccated): Tightly seal the container and place it inside a desiccator.
 - Container C (Inert): Transfer the container into an inert gas glovebox. Purge the container with the inert gas for 5 minutes, then seal it tightly inside the glovebox before removing it for storage alongside the others.
- Aging: Store all three containers under the same temperature conditions for a set period (e.g., 30-60 days).
- Analysis: After the aging period, analyze a small sample from each container:
 - Visual Inspection: Note any changes in color.
 - XRD Analysis: Perform XRD scans to detect the presence and relative intensity of any titanium oxide peaks (e.g., TiO_2).
 - TGA Analysis: Perform TGA in an air or oxygen atmosphere to determine the onset temperature of oxidation. A lower onset temperature suggests some initial surface oxidation may have occurred during storage.
- Conclusion: Compare the results from the three conditions. The condition that shows the least change in color, no detectable oxide peaks in XRD, and the highest oxidation onset temperature in TGA is the most effective for preventing oxidation.

Workflow for Evaluating Storage Conditions



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